Preparing hDHODH-IN-15 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name:	*hDHODH-IN-15*
Cat. No.:	*B15573060*

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Introduction

hDHODH-IN-15 is a potent inhibitor of human dihydroorotate dehydrogenase (hDHODH), a key enzyme in the de novo pyrimidine biosynthesis pathway.[1] By targeting hDHODH, this small molecule disrupts the synthesis of essential building blocks for DNA and RNA, making it a valuable tool for research in cancer biology and immunology. Furthermore, recent studies have highlighted the role of hDHODH inhibition in inducing ferroptosis, a form of iron-dependent programmed cell death, in cancer cells.[1] This application note provides a detailed protocol for the preparation of **hDHODH-IN-15** stock solutions in dimethyl sulfoxide (DMSO), along with relevant technical data and diagrams to guide researchers in their experimental design.

Physicochemical Properties and Efficacy

A clear understanding of the physicochemical properties and biological potency of **hDHODH-IN-15** is crucial for accurate and reproducible experimental results. The following table summarizes key quantitative data for this compound.

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Property	Value	Source
Catalog Number	HY-159119	[1][2]
Molecular Formula	$C_{19}H_{18}N_2O_4$	[1]
Molecular Weight	338.36 g/mol	[1]
Target	Human Dihydroorotate Dehydrogenase (hDHODH)	[1]
IC_{50} (hDHODH)	0.21 µM	[1]
IC_{50} (NCI-H226)	0.95 - 2.81 µM	[1]
IC_{50} (HCT-116)	0.95 - 2.81 µM	[1]
IC_{50} (MDA-MB-231)	0.95 - 2.81 µM	[1]

Experimental Protocols

Preparing a 10 mM Stock Solution of hDHODH-IN-15 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **hDHODH-IN-15** in DMSO. It is a commonly used concentration for in vitro cell-based assays.

Materials:

- **hDHODH-IN-15** (powder, Cat. No. HY-159119 or equivalent)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

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Procedure:

- Equilibrate: Allow the vial containing the **hDHODH-IN-15** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **hDHODH-IN-15** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.38 mg of the compound (see calculation below).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **hDHODH-IN-15**.
- Mixing: Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Sonication (Optional): If the compound does not fully dissolve with vortexing, sonicate the vial in a water bath for 5-10 minutes. Gentle warming to 37°C may also aid in dissolution.
- Aliquotting: Once the compound is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Calculation for a 10 mM Stock Solution:

To calculate the mass of **hDHODH-IN-15** required to make a 10 mM stock solution, use the following formula:

Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)

For 1 mL of a 10 mM solution: Mass (g) = 0.010 mol/L x 0.001 L x 338.36 g/mol = 0.00338 g = 3.38 mg

Diluting the Stock Solution for Cell Culture Experiments

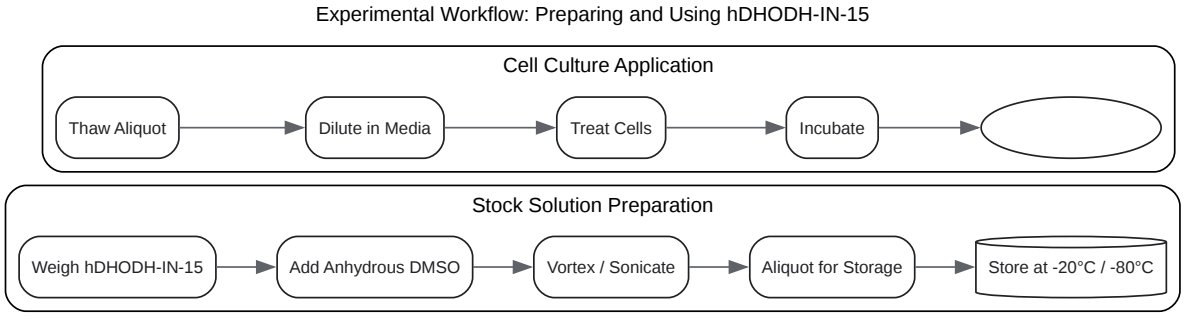
For cell-based assays, the final concentration of DMSO should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

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Procedure:

- Thaw: Thaw a single aliquot of the 10 mM **hDHODH-IN-15** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Perform a serial dilution of the stock solution in cell culture medium to achieve an intermediate concentration. This helps to minimize precipitation when adding to the final culture volume.
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration of **hDHODH-IN-15**.
- Mixing: Mix gently by pipetting or swirling the plate.
- Vehicle Control: Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the inhibitor.

Visualizations

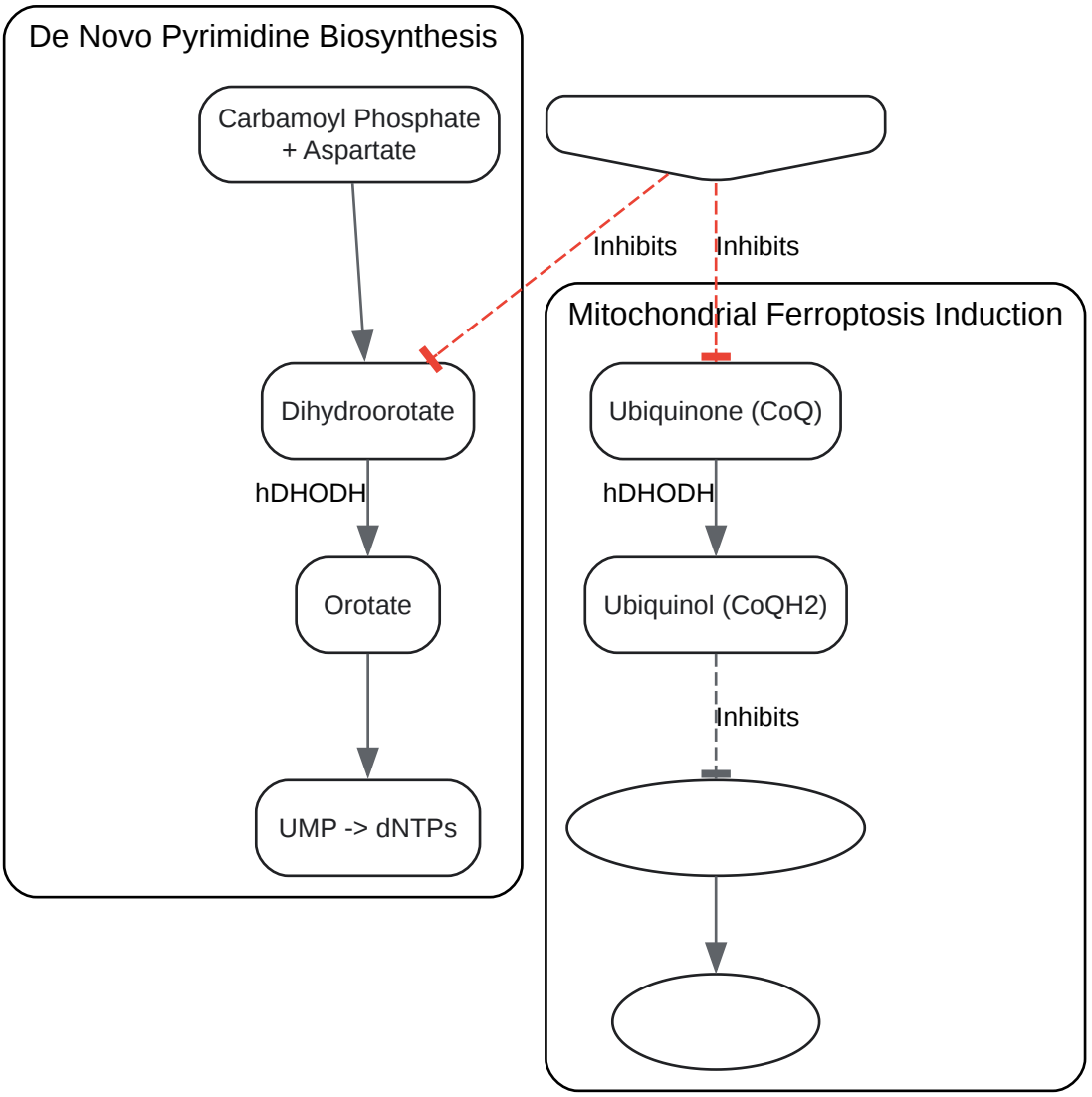


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Caption: Workflow for preparing and using **hDHODH-IN-15**.

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Signaling Pathway of hDHODH-IN-15 Action



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Caption: Mechanism of **hDHODH-IN-15** action.

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References

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- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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